

Proper Disposal Procedures for (+)-Galeon

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Compound of Interest

Compound Name: (+)-Galeon
CAS No.: 191999-64-1
Cat. No.: B1255417

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The following guide provides essential safety and logistical information for the proper disposal of **(+)-Galeon**, a commercial herbicide formulation. This document is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in accordance with established safety protocols. The information provided is primarily based on the safety data sheet for Galeon® SC, an aquatic herbicide containing penoxsulam.

Chemical and Physical Properties

A summary of the key identification and property data for the active ingredient and formulation is provided below.

Property	Value	Reference
Product Name	Galleon® SC	[1][2]
Active Ingredient	Penoxsulam	[2]
CAS Number	219714-96-2 (Penoxsulam)	[2]
Formulation	Suspension Concentrate	[3]
Concentration	21.7% Penoxsulam	[2]
Acute Oral Toxicity	LD50, Rat, > 5,000 mg/kg (as product)	[2]
Acute Dermal Toxicity	LD50, Rat, > 5,000 mg/kg (as product)	[2]
Chemical Stability	Stable under normal use conditions.	Avoid temperatures above 20°C and below -5°C. Incompatible with bases.[4]

Hazard Identification and Safety Precautions

Galleon® SC is not classified as hazardous under the Federal OSHA Hazard Communication Standard 29CFR 1910.1200.[2] However, it is harmful to aquatic life with long-lasting effects.[3]

Personal Protective Equipment (PPE):

- Handling the concentrate (mixers and loaders): Long-sleeved shirt, long pants, shoes plus socks, and chemical-resistant gloves made of any waterproof material are required.[1]
- Laboratory use: Standard laboratory PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves, should be worn.

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, call 911 or an ambulance, then give artificial respiration. Call a poison control center or doctor for further treatment advice.[1][2]

- Skin Contact: Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. Call a poison control center or doctor for treatment advice.[2]
- Eye Contact: Hold eyes open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing. Call a poison control center or doctor for treatment advice.[2]

Step-by-Step Disposal Procedure

Due to its potential environmental impact, **(+)-Galeon** and its containers must be disposed of as hazardous waste. Do not dispose of **(+)-Galeon** down the drain or in regular trash.[1][3]

Protocol for Hazardous Waste Disposal:

- Identify Waste: All materials contaminated with **(+)-Galeon**, including unused product, solutions, spill cleanup materials, and empty containers, must be treated as hazardous waste.
- Segregate Waste: Keep **(+)-Galeon** waste separate from other chemical waste streams to avoid potential reactions.
- Contain Liquid Waste:
 - Collect all liquid waste containing **(+)-Galeon** in a designated, properly labeled, and sealed container.
 - For spills, absorb the liquid with an inert material such as vermiculite, sand, or earth.[4] Do not use combustible materials like sawdust.
- Package Solid Waste:
 - Place contaminated solids (e.g., absorbent materials, contaminated labware) in a sealed, labeled container.
- Container Disposal:
 - DO NOT reuse or refill the original container.[1]

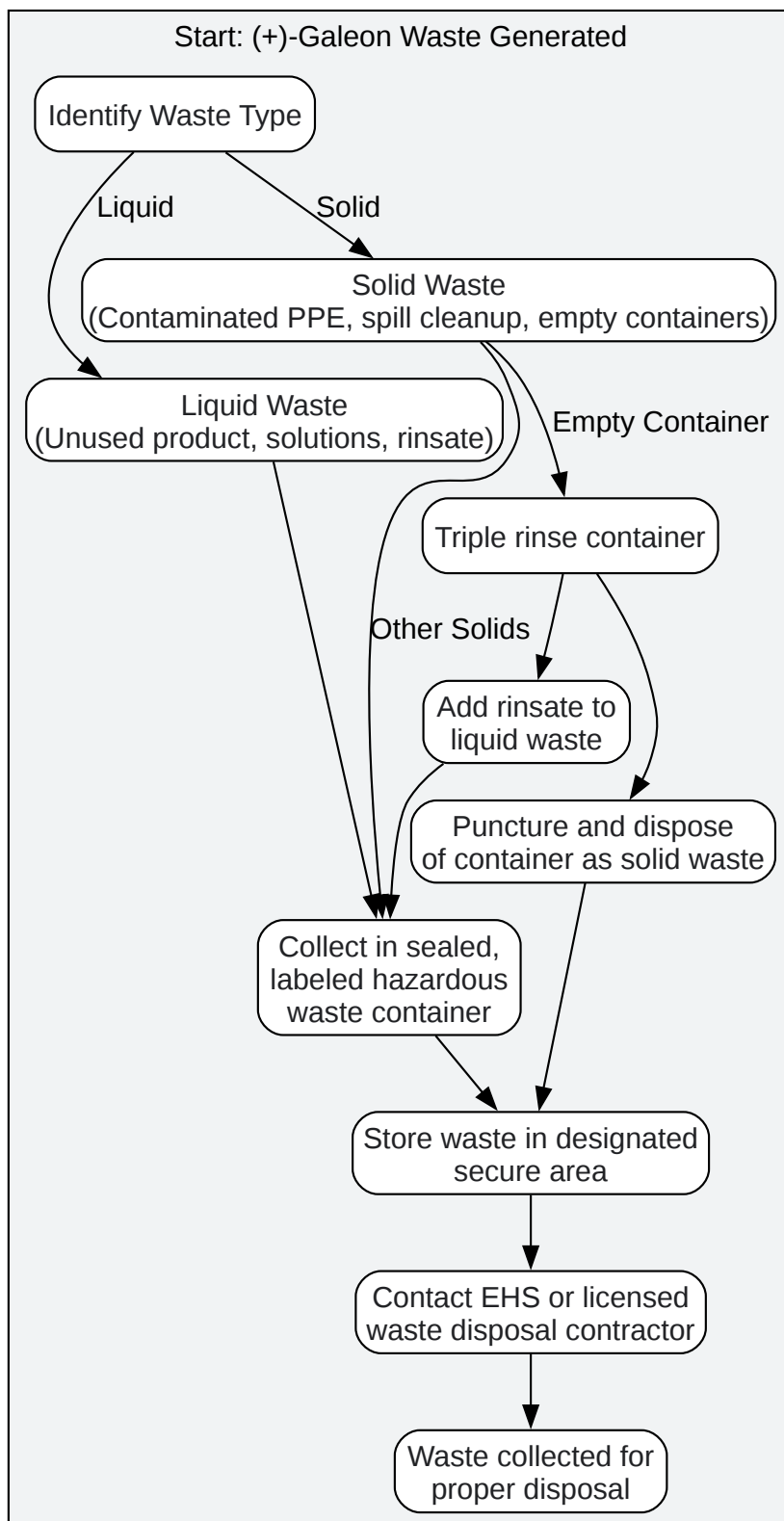
- Triple rinse the empty container with water.[1]
- Add the rinsate to the liquid waste container.
- Puncture and dispose of the container in a sanitary landfill, or by other procedures approved by state and local authorities.[1]
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for the collection and disposal of the waste.[5][6] Ensure all waste is properly packaged and labeled according to regulatory requirements before pickup.

Spill Management

In the event of a **(+)-Galeon** spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Evacuate and Secure the Area: Restrict access to the spill area.
- Ventilate: If the spill occurs in a poorly ventilated area, ensure adequate ventilation.
- Wear Appropriate PPE: At a minimum, wear a lab coat, safety glasses, and chemical-resistant gloves.
- Contain the Spill: For liquid spills, use an absorbent material to contain and soak up the substance.[4] For solid spills, carefully sweep or scoop the material to avoid dust formation.
- Collect Waste: Place all contaminated materials into a sealed container for hazardous waste disposal.[4]
- Decontaminate the Area: Clean the spill area with soap and water.[4] Collect the cleaning materials and any contaminated water for disposal as hazardous waste.

Disposal Workflow Diagram



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Caption: **(+)-Galeon** Disposal Decision Workflow.

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